

An In-depth Technical Guide to L-Tyrosine-15N

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Compound of Interest

Compound Name: *L-Tyrosine-15N*

Cat. No.: B555819

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties, structure, and applications of **L-Tyrosine-15N**, a stable isotope-labeled amino acid crucial for a range of research and development applications.

Core Properties and Structure

L-Tyrosine-15N is a variant of the non-essential amino acid L-Tyrosine where the standard nitrogen-14 (^{14}N) atom in the amino group is replaced by the heavier, non-radioactive nitrogen-15 (^{15}N) isotope. This isotopic labeling allows for the precise tracking and quantification of tyrosine metabolism and its downstream products in biological systems.

The fundamental molecular structure of **L-Tyrosine-15N** is identical to that of its unlabeled counterpart, consisting of a central alpha-carbon bonded to an amino group, a carboxyl group, a hydrogen atom, and a side chain featuring a p-hydroxyphenyl group. The key distinction is the presence of the ^{15}N isotope in the amino group.

Structural Identifiers:

- SMILES String: [15NH2]--INVALID-LINK--C(O)=O[\[1\]](#)
- InChI: 1S/C9H11NO3/c10-8(9(12)13)5-6-1-3-7(11)4-2-6/h1-4,8,11H,5,10H2,(H,12,13)/t8-/m0/s1/i10+1[\[1\]](#)
- InChI Key: OUYCCCASQSFEME-YTRLMEAHSA-N

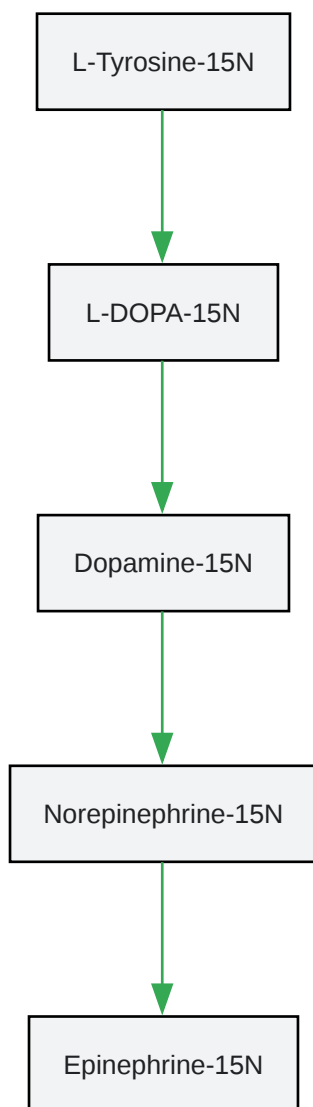
The quantitative properties of **L-Tyrosine-15N** are summarized in the table below. These properties are essential for experimental design, including sample preparation and analytical method development.

Property	Value	References
Chemical Formula	4-(OH)C ₆ H ₄ CH ₂ CH(¹⁵ NH ₂)CO ₂ H	
Molecular Weight	182.18 g/mol	
CAS Number	35424-81-8	
Isotopic Purity	Typically ≥98 atom % ¹⁵ N	
Appearance	Powder	
Melting Point	>300 °C (decomposes)	
Optical Activity	[α] _{25/D} -12.0°, c = 1 in 1 M HCl	
Solubility	Soluble in 1 M HCl (with heating). Water solubility is pH-dependent: 0.45 mg/mL at neutral pH, increasing in acidic (pH < 3) and basic (pH > 9) conditions.	

Key Biological Roles and Signaling Pathways

L-Tyrosine is a precursor to several critical biomolecules, including neurotransmitters and hormones. The use of **L-Tyrosine-15N** enables researchers to trace its incorporation into these pathways, providing insights into their synthesis, regulation, and dysfunction in disease states.

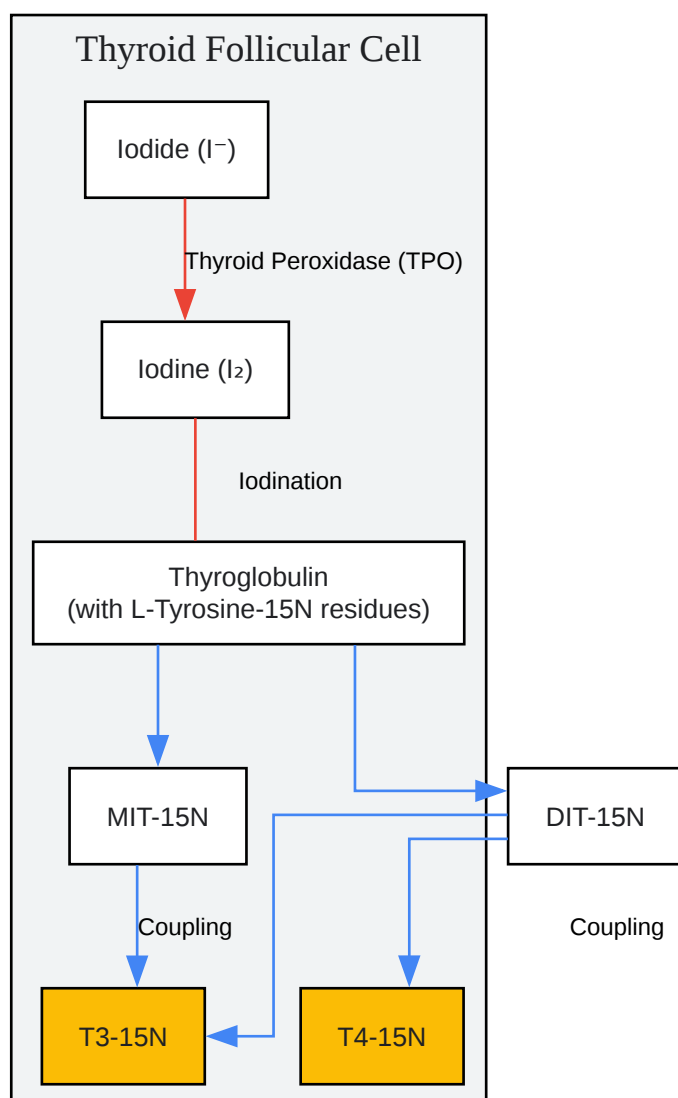
L-Tyrosine is the initial substrate for the synthesis of catecholamines: dopamine, norepinephrine, and epinephrine. This pathway is fundamental to neurological function, stress response, and mood regulation.



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Caption: Catecholamine synthesis pathway originating from L-Tyrosine.

The thyroid gland utilizes tyrosine to synthesize thyroxine (T4) and triiodothyronine (T3), hormones that regulate metabolism. The process involves the iodination of tyrosine residues within the thyroglobulin protein.



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Caption: Synthesis of thyroid hormones from L-Tyrosine and iodine.

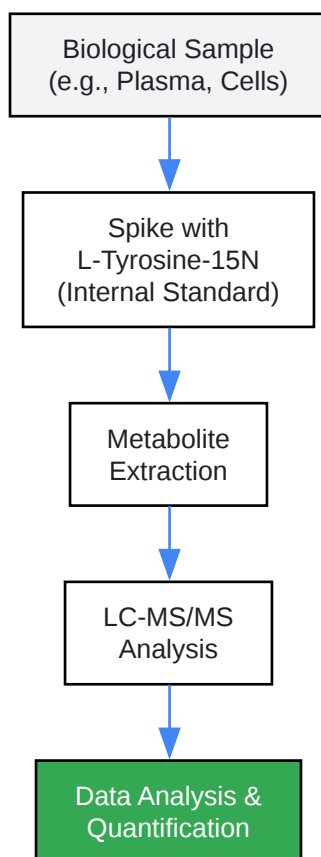
Experimental Protocols and Applications

L-Tyrosine-15N is a versatile tool in various analytical and research settings, primarily in mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

In MS-based studies, **L-Tyrosine-15N** serves as an internal standard for the accurate quantification of unlabeled L-Tyrosine in biological samples. It is also used as a tracer to investigate metabolic flux through tyrosine-dependent pathways.

General Experimental Workflow:

- Sample Preparation: Biological samples (e.g., plasma, tissue homogenates, cell lysates) are spiked with a known concentration of **L-Tyrosine-15N**.
- Extraction: Metabolites, including both labeled and unlabeled tyrosine, are extracted using a suitable solvent system (e.g., methanol/acetonitrile/water).
- LC-MS/MS Analysis: The extract is analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The instrument is set to monitor the specific mass transitions for both L-Tyrosine and **L-Tyrosine-15N**.
- Quantification: The concentration of endogenous L-Tyrosine is calculated by comparing the peak area of its mass transition to that of the **L-Tyrosine-15N** internal standard.



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Caption: General workflow for quantification of L-Tyrosine using **L-Tyrosine-15N**.

L-Tyrosine-15N is used in biomolecular NMR to study protein structure and dynamics. By incorporating ^{15}N -labeled tyrosine into a protein of interest, researchers can use heteronuclear NMR techniques (e.g., ^1H - ^{15}N HSQC) to obtain residue-specific information.

Methodology for Protein Labeling:

- **Expression System:** An appropriate protein expression system (e.g., *E. coli*) is chosen.
- **Minimal Media Preparation:** The bacteria are grown in a minimal medium where the sole nitrogen source is $^{15}\text{NH}_4\text{Cl}$, leading to uniform ^{15}N labeling of all amino acids. For selective labeling, an auxotrophic strain that cannot synthesize tyrosine is used, and **L-Tyrosine-15N** is supplied in the medium.
- **Protein Expression and Purification:** The target protein is overexpressed and then purified using standard chromatography techniques.
- **NMR Analysis:** The purified, ^{15}N -labeled protein is analyzed by NMR spectroscopy to probe the chemical environment of the tyrosine residues.

This technical guide provides foundational information for the effective utilization of **L-Tyrosine-15N** in research and development. Its application in tracing metabolic pathways and as an internal standard makes it an invaluable tool in neuroscience, endocrinology, and drug metabolism studies.

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References

- 1. L-Tyrosine-15N 98 atom % ^{15}N | 35424-81-8 [sigmaaldrich.com]
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